

Adefovir dipivoxil histone deacetylase inhibitor combination

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Compound Focus: Adefovir Dipivoxil

CAS No.: 142340-99-6

Cat. No.: S598842

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Drug Profiles at a Glance

The following table objectively summarizes the core characteristics of **Adefovir Dipivoxil** and HDAC inhibitors based on the search results.

Feature	Adefovir Dipivoxil	Histone Deacetylase (HDAC) Inhibitors
Drug Category	Nucleos(t)ide analogue (Acyclic nucleoside phosphonate) [1] [2]	Epigenetic modulators (e.g., hydroxamic acids, cyclic peptides, benzamides) [3] [4]
Primary Indication	Chronic Hepatitis B Virus (HBV) infection [1] [2]	Oncology (e.g., Cutaneous T-cell lymphoma, Multiple Myeloma) [5] [4]
Primary Mechanism of Action	Inhibits viral DNA synthesis by competitively inhibiting viral reverse transcriptase/DNA polymerase, causing chain termination [2] [6].	Inhibits zinc-dependent HDAC enzymes, leading to histone hyperacetylation, open chromatin, and altered gene transcription [5] [4] [7].

| **Key Cellular Effects** | - Inhibition of viral replication [2]

- Induction of DNA double-strand breaks & γ H2AX foci [1]
- Activation of p53-p21-PUMA pathway [1]
- Cell cycle arrest (G0/G1) & apoptosis [1] | - Cell cycle arrest [4] [7]
- Promotion of apoptosis [3] [4]
- Inhibition of angiogenesis [4] [7]
- Modulation of DNA repair & immune response [4] [7] | | **Relevant Experimental Models** | - PHA-stimulated PBMCs & T-cells [1]
- Anti-CD3/CD28 stimulated T-cells [1]
- HepG2.2.15 cells (HBV-infected) [6] | - Various cancer cell lines (e.g., leukemia, solid tumors) [5] [3] [8]
- Patient-derived xenograft models [5] [8] |

Experimental Insights and Protocols

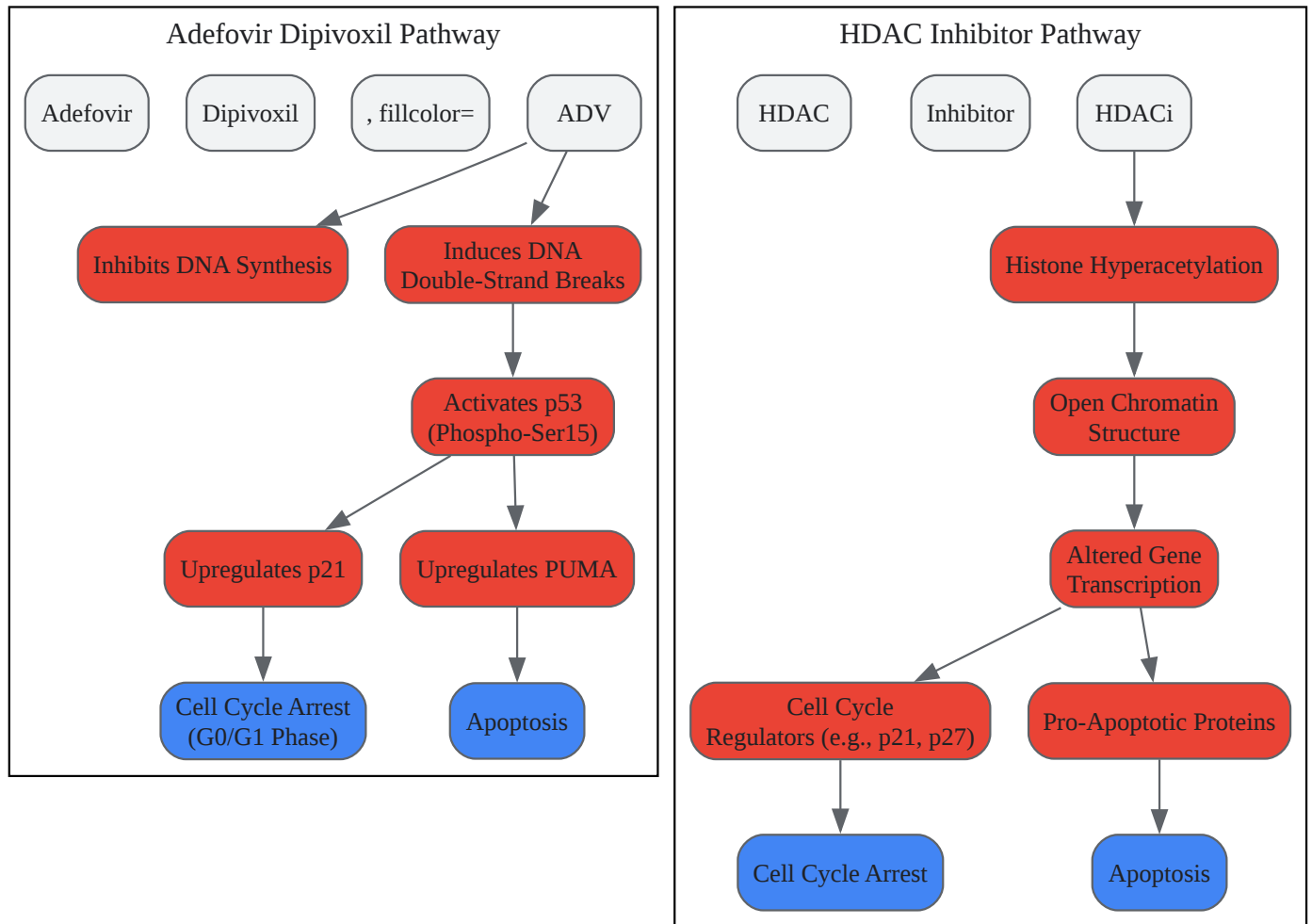
While the two drug classes are not combined in the available literature, the methodologies below from the search results detail how their individual effects are validated and can serve as a reference for future combinatorial studies.

- **T-cell Proliferation and Cytokine Assay (for Adefovir):** This protocol is used to assess the immunomodulatory effects of Adefovir [1].
 - **Cells:** Freshly isolated human peripheral blood mononuclear cells (PBMCs) or purified T-cells from healthy donors.
 - **Stimulation:** Cells are stimulated with mitogens like PHA or coated anti-CD3/CD28 antibodies to activate them.
 - **Drug Treatment: Adefovir Dipivoxil** is added at various concentrations (e.g., in a nanomolar range) either at the time of stimulation (for freshly stimulated cells) or 48 hours post-stimulation (for pre-activated cells).
 - **Proliferation Readout:** After 72 hours, cell proliferation is quantified by pulsing with [3H]-thymidine for 6 hours and measuring its incorporation into DNA.
 - **Cytokine Analysis:** Supernatants are collected to measure cytokine production (e.g., IFN- γ , IL-5, IL-17) via ELISA or multiplex assays.
 - **Additional Assays:** Viability and apoptosis can be determined using assays like CellTiter-Glo and Annexin V/PI staining, respectively.
- **HDAC Inhibitor Screening and Validation (Virtual & Experimental):** This integrated approach is used to discover and validate new HDAC inhibitors [3].

- **Virtual Screening:**
 - **Pharmacophore Modeling:** A ligand-based pharmacophore model is built using known HDAC inhibitor structures (e.g., SAHA, TSA) to define essential chemical features.
 - **Molecular Docking:** Compounds from a chemical database (e.g., ZINC) are docked into the active site of a target HDAC isoform (e.g., HDAC8, PDB: 1T69) using software like GOLD.
- **Experimental Validation:**
 - **Enzyme Inhibition:** Hit compounds from virtual screening are tested for HDAC inhibitory activity using a commercial HDAC assay kit with HeLa nuclear extracts and a fluorometric substrate.
 - **Cellular Assays:**
 - **MTT Assay:** Measures cell viability and anti-proliferative effects on various cancer (e.g., HepG2, MDA-MB-231) and normal cell lines.
 - **Apoptosis Assays:** DAPI staining and Annexin V/PI flow cytometry are used to confirm apoptosis induction by examining nuclear condensation and phosphatidylserine exposure.

Mechanism of Action Visualization

The diagram below illustrates the distinct signaling pathways and cellular effects triggered by **Adefovir Dipivoxil** and HDAC inhibitors, as reported in the literature.



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Interpretation and Research Outlook

The current scientific landscape indicates that **Adefovir Dipivoxil** and HDAC inhibitors operate in distinct therapeutic domains—antiviral and oncology, respectively. The combination is not a recognized clinical or research standard.

- **Mechanistic Considerations:** While both can induce apoptosis and cell cycle arrest, their primary targets and intended outcomes differ significantly. Adefovir's DNA damage effects are noted in a drug

repurposing study for autoimmune diseases [1], not in its primary antiviral role. Combining it with HDACis, which also affect gene expression, could lead to complex, unpredictable interactions requiring thorough investigation.

- **Future Research Potential:** The lack of existing data presents a novel research opportunity. A rational starting point could be in disease models where both pathways are relevant, such as virus-associated cancers (e.g., HBV-related hepatocellular carcinoma). Research would need to focus on synergy, dosing schedules, and mechanisms to mitigate potential compound toxicities.

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References

1. Screening of FDA-Approved Drug Library Identifies Adefovir ... [pmc.ncbi.nlm.nih.gov]
2. Current and future antiviral drug therapies of hepatitis B ... [pmc.ncbi.nlm.nih.gov]
3. Virtual screening and experimental validation of novel ... [pmc.ncbi.nlm.nih.gov]
4. Combining Histone Deacetylase Inhibitors (HDACis) with ... [pmc.ncbi.nlm.nih.gov]
5. Current treatment strategies targeting histone deacetylase ... [pmc.ncbi.nlm.nih.gov]
6. Adefovir dipivoxil (Synonyms: GS 0840) [medchemexpress.com]
7. Advances in targeting histone deacetylase for treatment of ... [jhoonline.biomedcentral.com]
8. Combinatorial functionomics identifies HDAC6-dependent ... [ehoonline.biomedcentral.com]

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